

# Quingestanol: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Quingestanol**

Cat. No.: **B080394**

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An in-depth exploration of the chemical identity, pro-drug characteristics, and scientific context of the synthetic progestin, **Quingestanol**.

This guide provides a detailed overview of **Quingestanol**, a synthetic progestin of the 19-nortestosterone group. It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's chemical properties and biological significance. While **Quingestanol** itself was never commercialized, its role as a prodrug to the widely used progestin norethisterone, and the pharmaceutical use of its derivative, **quingestanol** acetate, underscore its importance in medicinal chemistry and pharmacology.

## Chemical Identity and Nomenclature

A precise understanding of a compound's chemical structure and nomenclature is fundamental to all scientific investigation. This section provides the definitive identifiers for **Quingestanol**.

## International Union of Pure and Applied Chemistry (IUPAC) Name

The systematic name for **Quingestanol** according to IUPAC nomenclature is:

(8R,9S,10R,13S,14S,17R)-3-cyclopentyloxy-17-ethynyl-13-methyl-2,7,8,9,10,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthren-17-ol[1][2]

This name precisely describes the complex stereochemistry and functional group arrangement of the molecule.

## Chemical Abstracts Service (CAS) Number

The unique CAS Registry Number for **Quingestanol** is:

10592-65-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This identifier is universally recognized in chemical databases and scientific literature, ensuring unambiguous identification.

## Physicochemical Properties and Structural Data

A summary of key physicochemical properties for **Quingestanol** is presented in the table below. This data is essential for experimental design, including solvent selection and analytical method development.

Property	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>34</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	366.545 g·mol <sup>-1</sup>	<a href="#">[1]</a>
Synonyms	Norethisterone 3-cyclopentyl enol ether, 3-(Cyclopentyloxy)-19-nor-17alpha-pregna-3,5-dien-20-yn-17-ol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Biological and Pharmacological Context

**Quingestanol** is a synthetic progestin, a class of steroid hormones that act as agonists of the progesterone receptor. Its primary biological significance lies in its role as a prodrug.

## Pro-drug of Norethisterone

**Quingestanol** is a prodrug of norethisterone, meaning it is biologically inactive in its initial form and is converted into the active therapeutic agent, norethisterone, within the body.[\[1\]](#)[\[5\]](#) This

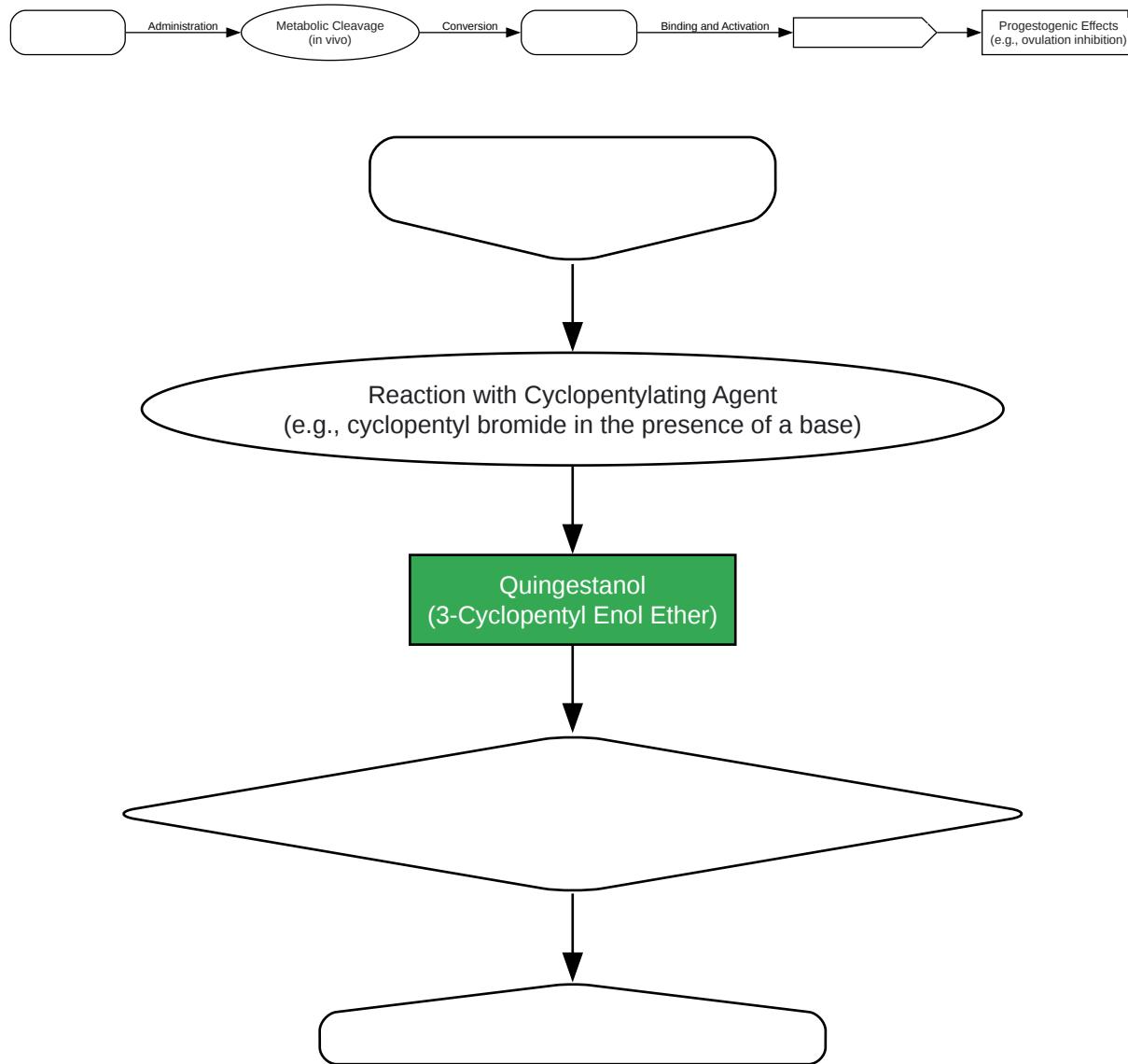
conversion is a key aspect of its pharmacology. The 3-cyclopentyl enol ether group in **Quingestanol** is designed to be cleaved in vivo, releasing norethisterone.

## Relationship to Quingestanol Acetate

While **Quingestanol** itself was not marketed, its acylated derivative, **quingestanol** acetate, has been used as a pharmaceutical drug.<sup>[1][6]</sup> **Quingestanol** acetate is also a prodrug of norethisterone, with both **quingestanol** and norethisterone acetate as intermediates in its metabolic pathway.<sup>[6]</sup> **Quingestanol** acetate was sold under brand names such as Demovis and Pilomin and was used in birth control pills.<sup>[6]</sup>

## Mechanism of Action: A Prodrug's Journey

The mechanism of action for **Quingestanol** is indirect, relying on its metabolic conversion to norethisterone. The following diagram illustrates this process.



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